

# Technical Guide: Safety and Handling

## Precautions for 2,5-Dihydroxyterephthalaldehyde

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### Compound of Interest

Compound Name: **2,5-Dihydroxyterephthalaldehyde**

Cat. No.: **B1588973**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,5-Dihydroxyterephthalaldehyde**, also known by its synonyms 2,5-Dihydroxybenzene-1,4-dicarbaldehyde or DHTA, is a versatile difunctional aromatic compound with the chemical formula  $C_8H_6O_4$ .<sup>[1][2][3]</sup> It serves as a crucial building block and intermediate in organic chemistry, particularly in the synthesis of complex molecules, pharmaceuticals, and advanced materials like covalent organic frameworks (COFs).<sup>[3][4][5]</sup> The compound's reactivity is attributed to its two aldehyde groups, which are susceptible to nucleophilic addition, and two phenolic hydroxyl groups that can undergo esterification and etherification.<sup>[3][5]</sup> Given its utility and reactivity, a thorough understanding and strict adherence to safety and handling protocols are paramount for all laboratory personnel. This guide provides comprehensive information on its properties, hazards, and safe handling procedures.

## Chemical and Physical Properties

**2,5-Dihydroxyterephthalaldehyde** is typically a solid powder, ranging in color from light yellow to orange.<sup>[1][2]</sup> Key quantitative data are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	1951-36-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	166.13 g/mol	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Light yellow to orange powder/crystal	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	Typically >95% or >98%	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Storage Temperature	2-8°C, under inert atmosphere	<a href="#">[6]</a>
Topological Polar Surface Area	74.6 Å <sup>2</sup>	<a href="#">[9]</a>
LogP	0.7228	<a href="#">[9]</a>
Hydrogen Bond Donor Count	2	<a href="#">[9]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[9]</a>

## Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **2,5-Dihydroxyterephthalaldehyde** is classified as a hazardous substance. All personnel must review the Safety Data Sheet (SDS) before handling.

GHS Classification	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	<a href="#">[6]</a> <a href="#">[8]</a>
Signal Word	Warning	<a href="#">[6]</a> <a href="#">[8]</a>
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Precautionary Statements	Prevention:P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.Response:P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Safe Handling and Storage Protocols

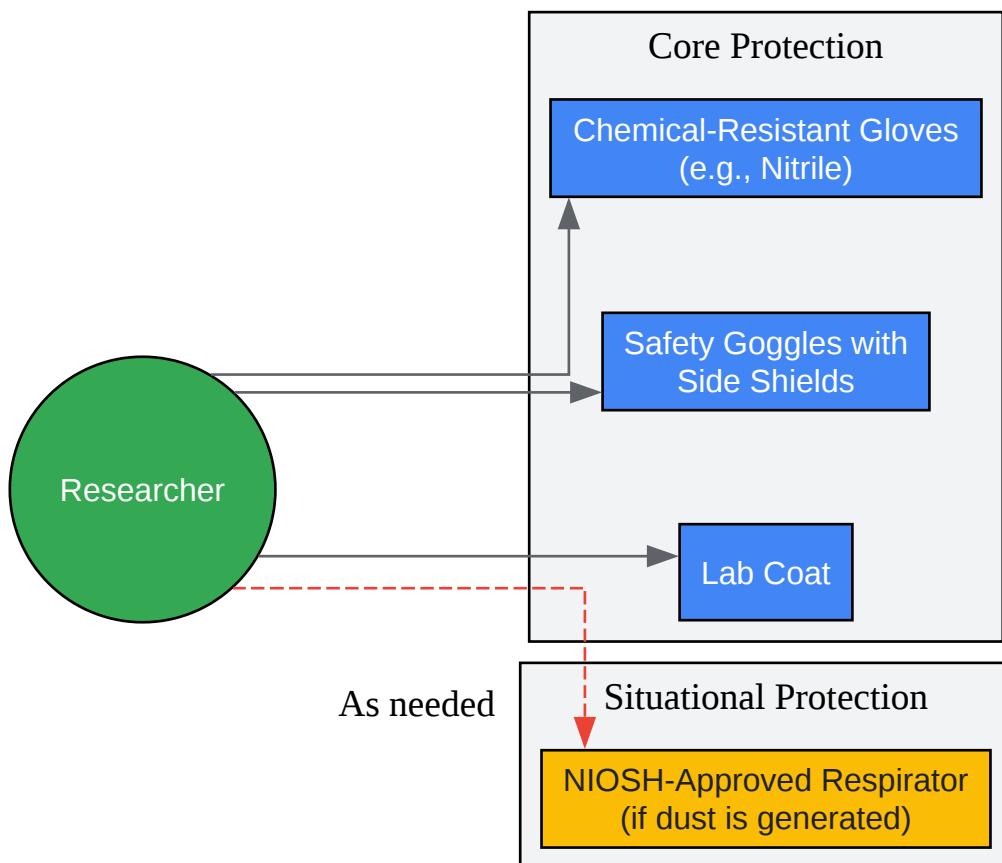
Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

## Engineering Controls

Operations involving **2,5-Dihydroxyterephthalaldehyde**, especially those that may generate dust, should be conducted in a certified chemical fume hood to keep airborne concentrations low.[12][13] The laboratory must be equipped with an eyewash station and a safety shower.[12]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling this compound to prevent contact and inhalation.



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Caption: Required Personal Protective Equipment hierarchy.

## Storage Conditions

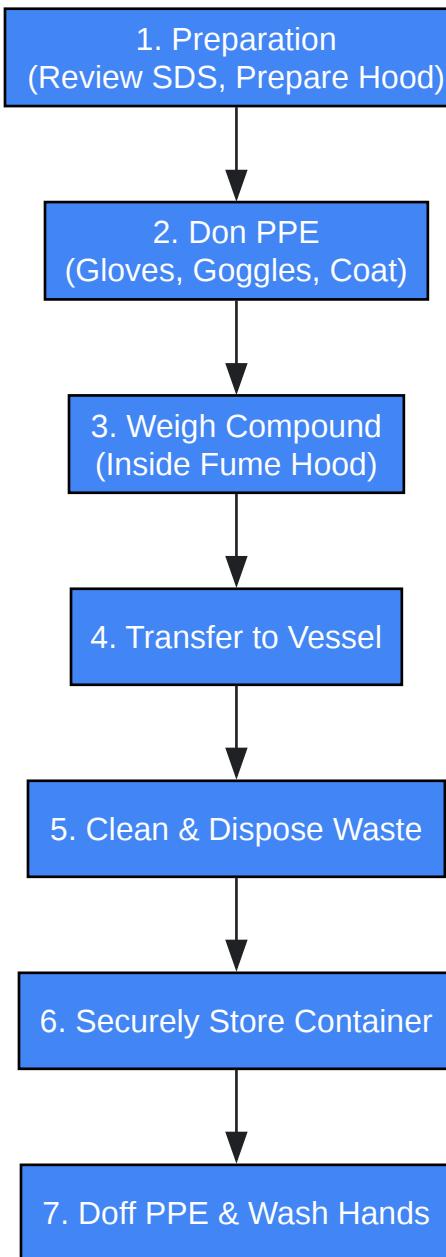
Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[10]  
[12] For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.

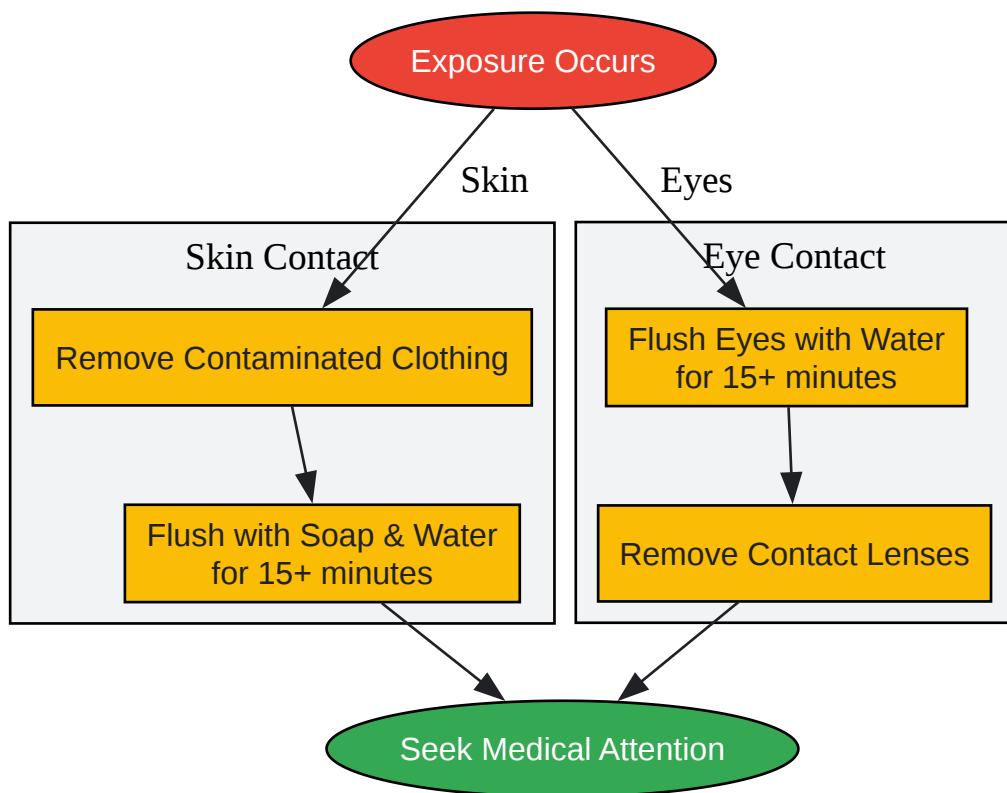
## Experimental Protocol: Safe Weighing and Handling

This protocol outlines the standard procedure for safely handling solid **2,5-Dihydroxyterephthalaldehyde** in a laboratory setting.

### Methodology:

- Preparation: Before starting, review the Safety Data Sheet (SDS). Ensure the work area within the chemical fume hood is clean and uncluttered.
- Donning PPE: Put on all required personal protective equipment as detailed in the diagram above, including a lab coat, safety goggles, and chemical-resistant gloves.
- Transfer to Hood: Transport the sealed container of **2,5-Dihydroxyterephthalaldehyde** to the chemical fume hood.
- Weighing: To minimize dust generation, do not pour the powder directly. Use a spatula to carefully transfer the desired amount of the solid from its container to a tared weigh boat on a balance located inside the hood or a contained weighing station.
- Closing Container: Securely close the primary container immediately after use.
- Dissolution/Reaction: Add the weighed solid to the reaction vessel or solvent within the fume hood.
- Cleanup: Clean the spatula and work surface thoroughly. Dispose of any contaminated materials (e.g., weigh boat, gloves) in a designated hazardous waste container.
- Doffing PPE: Remove PPE in the correct order (gloves first), washing hands thoroughly with soap and water afterward.[13][14]





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